

Folic Acid-d2 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Folic Acid-d2

Cat. No.: B588965

[Get Quote](#)

In-Depth Technical Guide to Folic Acid-d2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Folic Acid-d2**, a deuterated form of Folic Acid. It is intended to serve as a valuable resource for professionals in research and drug development who utilize stable isotope-labeled compounds. This document outlines its chemical properties, primary applications, and a representative experimental workflow.

Core Chemical Identifiers

Folic Acid-d2 is a stable isotope-labeled version of Folic Acid (Vitamin B9), an essential nutrient vital for DNA synthesis, repair, and methylation.^{[1][2]} The incorporation of deuterium, a stable isotope of hydrogen, allows for its differentiation from the endogenous, unlabeled form in various analytical techniques. This property makes it an invaluable tool in pharmacokinetic and metabolic studies.^{[1][3][4]}

Identifier	Value
CAS Number	69022-87-3
Molecular Weight	443.41 g/mol
Molecular Formula	C ₁₉ H ₁₇ D ₂ N ₇ O ₆

Primary Applications in Research and Development

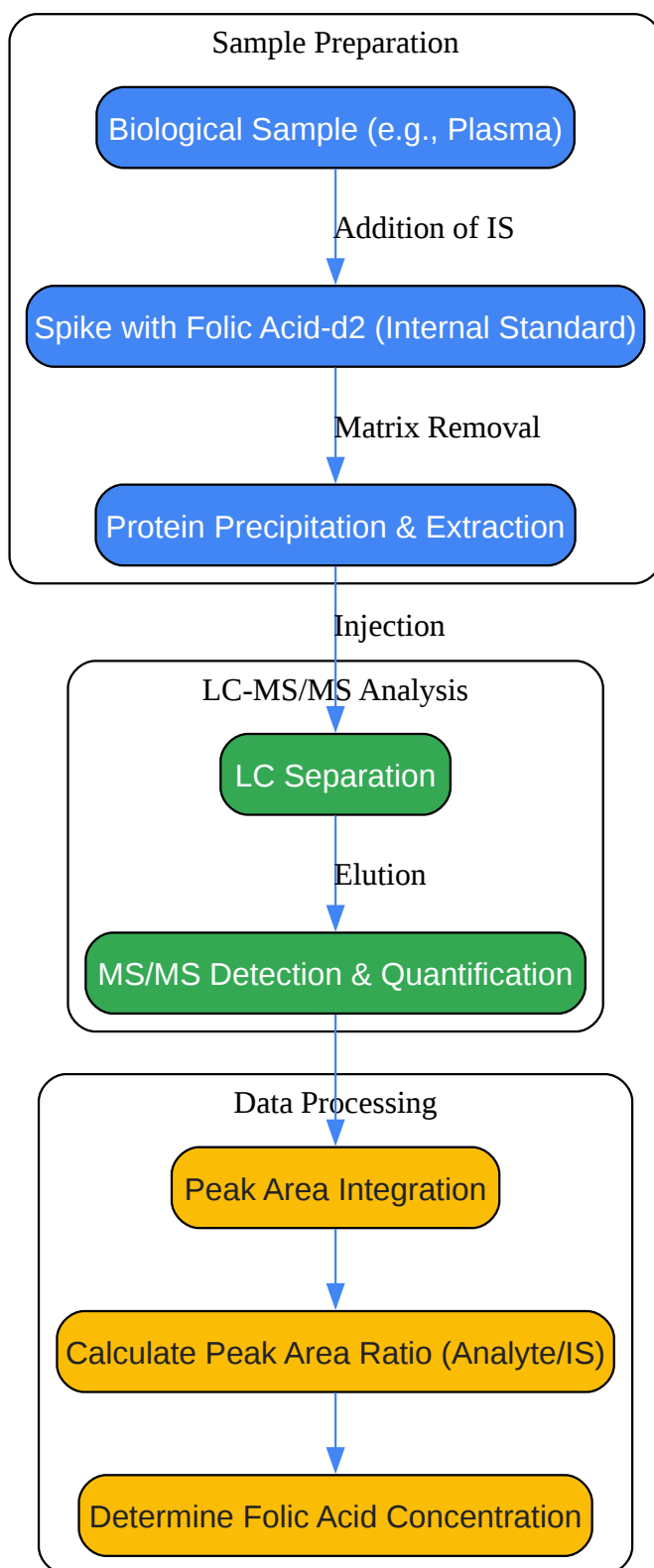
The primary utility of **Folic Acid-d2** lies in its application as a tracer and an internal standard in quantitative analyses.

1. In Vivo Kinetic and Metabolic Studies: Deuterium-labeled Folic Acid is used to evaluate the in vivo kinetics of this essential vitamin in human subjects. By administering **Folic Acid-d2** and subsequently measuring the isotopic enrichment in biological samples such as serum, erythrocytes, and urine, researchers can model and understand the absorption, distribution, metabolism, and excretion of folate. This methodology provides critical data for assessing folate turnover and total body pool sizes.

2. Internal Standard for Quantitative Analysis: In bioanalytical methods, particularly those employing Liquid Chromatography-Mass Spectrometry (LC-MS), **Folic Acid-d2** serves as an ideal internal standard. Its chemical and physical properties are nearly identical to the endogenous analyte (Folic Acid), ensuring similar behavior during sample preparation and analysis. However, its increased mass due to the deuterium atoms allows it to be distinguished by a mass spectrometer. This co-elution with the target analyte, but distinct mass-to-charge ratio, enables accurate quantification by correcting for variations in sample extraction, injection volume, and instrument response.

Representative Experimental Workflow: Quantitative Analysis by LC-MS

The following diagram illustrates a typical workflow for the quantification of Folic Acid in a biological matrix (e.g., plasma) using **Folic Acid-d2** as an internal standard.



[Click to download full resolution via product page](#)

Caption: Workflow for Folic Acid quantification using **Folic Acid-d2** as an internal standard.

Detailed Experimental Protocol Considerations

While a universally applicable protocol is not feasible due to variations in instrumentation and specific research goals, the following outlines key considerations for developing a quantitative LC-MS method for Folic Acid using **Folic Acid-d2**:

- Preparation of Standards:
 - Prepare stock solutions of both Folic Acid and **Folic Acid-d2** in a suitable solvent, such as a mixture of 0.1% ammonium hydroxide and methanol, to ensure stability.
 - Protect solutions from light to prevent degradation.
 - Create a series of calibration standards by spiking a blank biological matrix with known concentrations of Folic Acid.
 - Prepare quality control (QC) samples at low, medium, and high concentrations to validate the accuracy and precision of the assay.
- Sample Preparation:
 - To an aliquot of the biological sample (e.g., plasma, serum), add a known amount of the **Folic Acid-d2** internal standard solution.
 - Perform protein precipitation, typically with a cold organic solvent like methanol or acetonitrile, to remove larger molecules that can interfere with the analysis.
 - Centrifuge the mixture and collect the supernatant for injection into the LC-MS system.
- LC-MS/MS Analysis:
 - Chromatographic Separation: Employ a C18 reverse-phase column for the separation of Folic Acid and **Folic Acid-d2** from other matrix components. The mobile phase often consists of a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol), run under either isocratic or gradient conditions.
 - Mass Spectrometric Detection: Utilize an electrospray ionization (ESI) source, typically in positive or negative ion mode. The analysis is performed in Multiple Reaction Monitoring

(MRM) mode, where specific precursor-to-product ion transitions for both Folic Acid and **Folic Acid-d2** are monitored for high selectivity and sensitivity.

- Data Analysis:
 - Integrate the chromatographic peak areas for both the analyte (Folic Acid) and the internal standard (**Folic Acid-d2**).
 - Calculate the ratio of the analyte peak area to the internal standard peak area.
 - Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
 - Determine the concentration of Folic Acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. In vivo folate kinetics during chronic supplementation of human subjects with deuterium-labeled folic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Kinetic modeling of folate metabolism through use of chronic administration of deuterium-labeled folic acid in men - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Folic Acid-d2 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b588965#folic-acid-d2-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com